

Application Notes and Protocols for CP-346086 in Rodent Models

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Compound of Interest

Compound Name: CP-346086

Cat. No.: B15613185

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Introduction

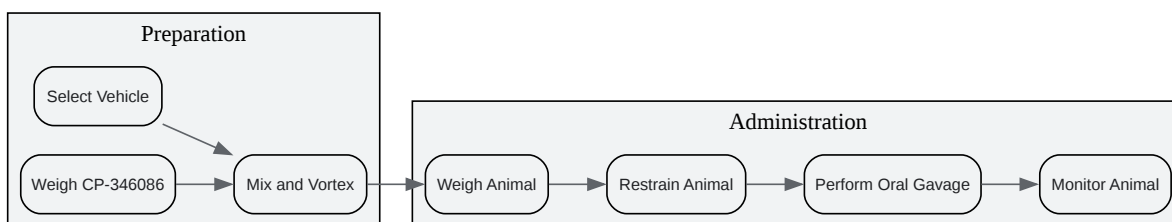
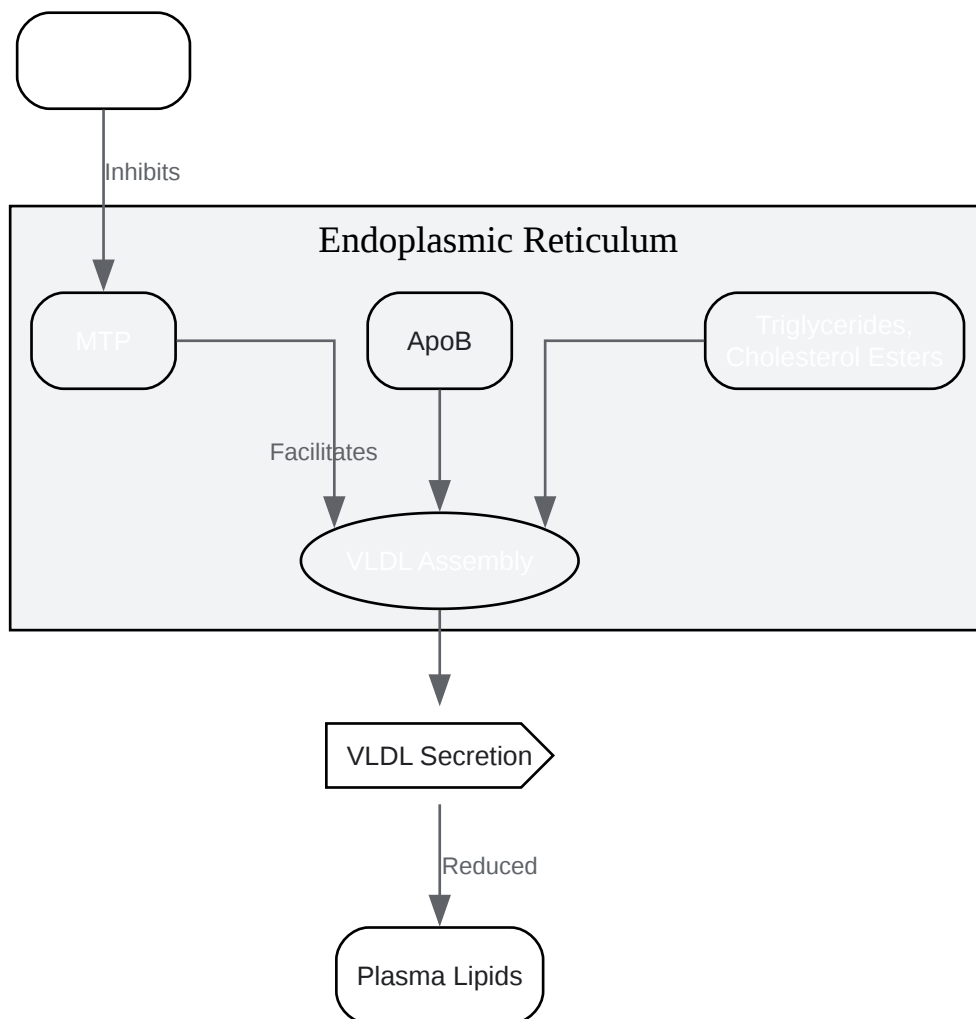
CP-346086 is a potent and selective inhibitor of the Microsomal Triglyceride Transfer Protein (MTP).[1] MTP plays a crucial role in the assembly and secretion of apolipoprotein B (apoB)-containing lipoproteins, such as very-low-density lipoprotein (VLDL) in the liver and chylomicrons in the intestine. By inhibiting MTP, **CP-346086** effectively reduces the secretion of these lipoproteins, leading to a significant decrease in plasma levels of triglycerides and cholesterol.[1] These characteristics make **CP-346086** a valuable tool for studying lipid metabolism and for the preclinical evaluation of MTP inhibition as a therapeutic strategy for hyperlipidemia.

This document provides detailed application notes and protocols for the use of **CP-346086** in rodent models, based on established research.

Mechanism of Action

CP-346086 exerts its lipid-lowering effects by binding to MTP and inhibiting its lipid transfer activity. This disruption of lipoprotein synthesis leads to a reduction in the secretion of

triglycerides and cholesterol into the circulation.



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References

- 1. CP-346086: an MTP inhibitor that lowers plasma cholesterol and triglycerides in experimental animals and in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
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